

Proper Disposal of BMS-764459: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BMS-764459

Cat. No.: B606247

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **BMS-764459** is not publicly available, this guide provides a comprehensive set of procedures based on established best practices for the disposal of research-grade chemical compounds of unknown or uncertain toxicity.

Chemical and Physical Properties of BMS-764459

A summary of the known properties of **BMS-764459** is presented below. This information is crucial for assessing potential hazards and ensuring compatible disposal methods.

Property	Value
Molecular Formula	C ₁₉ H ₂₁ F ₂ N ₅ O ₃
Molecular Weight	405.40 g/mol
Appearance	White to light brown powder
Solubility	Soluble in DMSO (20 mg/mL, clear)
Storage Temperature	Room temperature
Storage Class	13 - Non-Combustible Solids

Experimental Protocols: General Disposal

Procedure for BMS-764459

The following step-by-step protocol should be followed for the disposal of **BMS-764459** and associated contaminated materials. This procedure assumes the compound may be hazardous and should be handled with appropriate caution.

1. Personal Protective Equipment (PPE): Before handling **BMS-764459** for disposal, ensure the following PPE is worn to minimize exposure:

- **Gloves:** Double-gloving with an inner layer of nitrile gloves and an outer layer of chemically resistant gloves is recommended.
- **Eye Protection:** Chemical splash goggles and a face shield are essential to protect against splashes and aerosols.
- **Body Protection:** A lab coat, chemically resistant apron, full-length pants, and closed-toe shoes must be worn.
- **Respiratory Protection:** When handling the powder outside of a certified chemical fume hood, a properly fitted respirator with a combination of organic vapor and particulate cartridges should be used.

2. Waste Segregation and Containerization:

- **Solid Waste:**
 - Unused or expired **BMS-764459** powder should be disposed of in its original container if possible.
 - If the original container is not available, transfer the solid waste to a new, clean, and compatible container (e.g., a high-density polyethylene (HDPE) bottle) that can be securely sealed.
 - Contaminated materials such as weigh boats, pipette tips, and gloves should be collected in a designated, leak-proof container lined with a heavy-duty plastic bag.

- Liquid Waste:

- Solutions of **BMS-764459** (e.g., in DMSO) should be collected in a separate, compatible, and leak-proof waste container. Do not mix with other solvent waste streams unless compatibility has been confirmed.
- The container should be made of a material that is resistant to the solvent used (e.g., glass or a compatible plastic for DMSO).

3. Waste Container Labeling: Proper labeling of waste containers is critical for safe handling and disposal by your institution's environmental health and safety (EHS) department. The label must include:

- The words "Hazardous Waste".
- The full chemical name: (S)-4-(1-Cyclopropyl-2-methoxyethyl)-6-(6-(difluoromethoxy)-2,5-dimethylpyridin-3-ylamino)-5-oxo-4,5-dihydropyrazine-2-carbonitrile.
- The CAS Number: 1188407-45-5.
- An indication of the hazards (e.g., "Toxic," "Handle with Caution"). Since the full hazard profile is unknown, it is prudent to list it as potentially toxic.
- The name and contact information of the generating researcher or lab.
- The accumulation start date.

4. Storage of Waste:

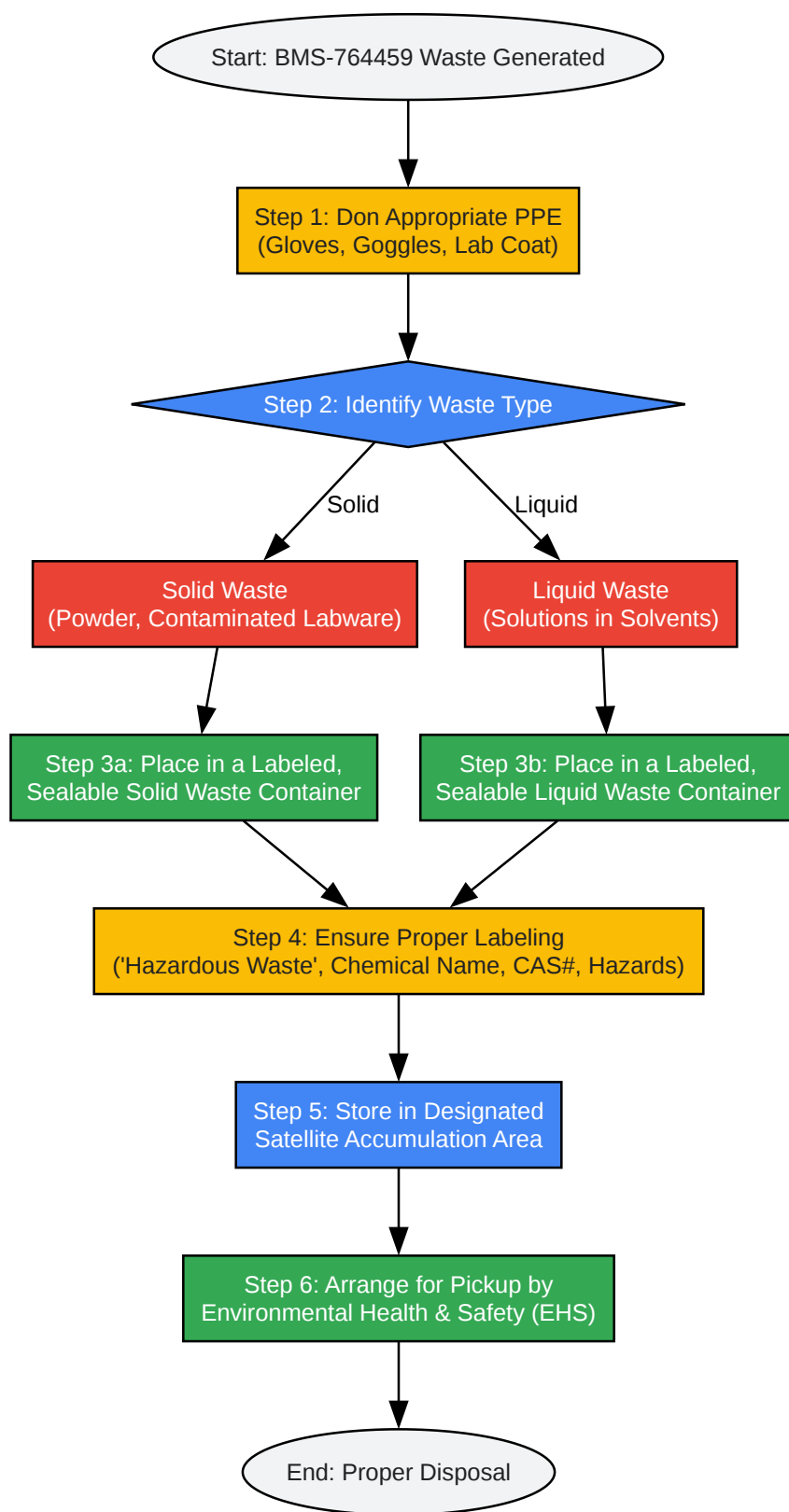
- Store the sealed and labeled waste containers in a designated satellite accumulation area (SAA) within the laboratory.
- The SAA should be located at or near the point of waste generation and under the control of laboratory personnel.
- Ensure that the waste is stored away from incompatible materials.

5. Disposal Request:

- Once the waste container is full or ready for disposal, contact your institution's EHS department to arrange for a pickup.
- Do not pour any solutions of **BMS-764459** down the drain.
- Do not dispose of solid **BMS-764459** or contaminated materials in the regular trash.

Disposal Workflow for **BMS-764459**

The following diagram illustrates the decision-making process and procedural steps for the proper disposal of **BMS-764459**.



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Caption: Disposal workflow for **BMS-764459**.

By adhering to these general best practices, laboratory professionals can ensure the safe and compliant disposal of **BMS-764459**, thereby protecting themselves, their colleagues, and the environment. Always consult your institution's specific chemical hygiene plan and EHS guidelines for any additional requirements.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com